

Application Notes and Protocols for Usp28-IN-4 in Cell Culture

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Compound of Interest

Compound Name: Usp28-IN-4

Cat. No.: B12399517

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Introduction

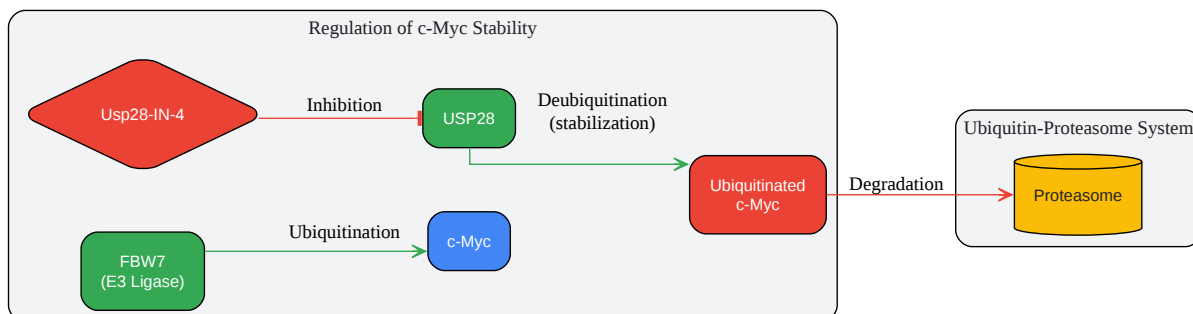
Usp28-IN-4 is a potent and selective inhibitor of Ubiquitin-Specific Protease 28 (USP28), a deubiquitinating enzyme that has emerged as a significant target in cancer therapy.^{[1][2]} USP28 plays a crucial role in stabilizing oncoproteins, most notably the transcription factor c-Myc, by removing ubiquitin chains and preventing its proteasomal degradation.^{[3][4]} Dysregulation of USP28 has been implicated in the progression of various cancers, including colorectal, breast, and non-small cell lung cancer.^[3] **Usp28-IN-4** offers a powerful tool for investigating the cellular functions of USP28 and for evaluating its therapeutic potential. These application notes provide detailed protocols for the use of **Usp28-IN-4** in cell culture experiments.

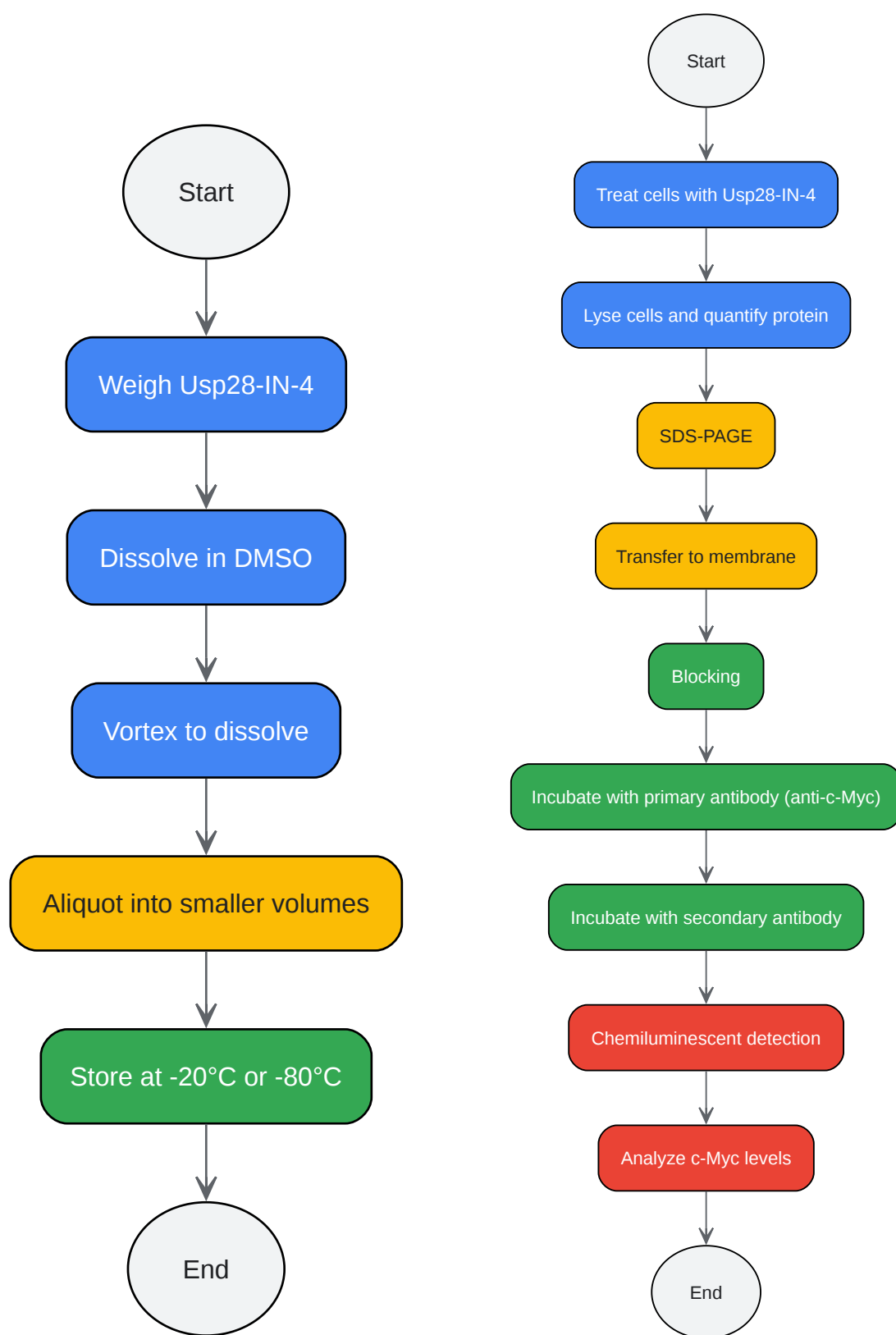
Mechanism of Action

Usp28-IN-4 exerts its effects by directly inhibiting the catalytic activity of the USP28 enzyme.^[1] ^[2] This inhibition leads to the accumulation of polyubiquitinated substrates of USP28, primarily the oncoprotein c-Myc, targeting them for degradation by the proteasome.^{[1][5]} The subsequent reduction in cellular c-Myc levels disrupts critical oncogenic signaling pathways, leading to decreased cell proliferation, induction of apoptosis, and suppression of tumor

growth.[3][6] The enzyme FBW7, an E3 ubiquitin ligase, often acts in opposition to USP28 by targeting c-Myc for ubiquitination.[3][7]

Signaling Pathway





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